

In-Depth Technical Guide: 2-Methoxy-4,5-dihydro-1H-imidazole-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-4,5-dihydro-1H-imidazole-d4

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methoxy-4,5-dihydro-1H-imidazole-d4** (CAS No. 402788-68-5), a deuterated isotopologue of 2-Methoxy-4,5-dihydro-1H-imidazole. This document consolidates available commercial information, key chemical and physical properties, and its primary application as a stable isotope-labeled internal standard in quantitative analysis. While specific experimental protocols for its synthesis and application are not widely published, this guide offers foundational knowledge and general methodologies relevant to its use in analytical chemistry, particularly in mass spectrometry-based assays.

Introduction

2-Methoxy-4,5-dihydro-1H-imidazole-d4 is a stable isotope-labeled compound where four hydrogen atoms on the imidazole ring have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analytical methods such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). Its chemical and physical properties are nearly identical to its non-deuterated counterpart, allowing it to co-elute during chromatographic separation and exhibit similar ionization behavior in the mass spectrometer. This co-analysis enables accurate quantification of the target analyte by correcting for variations in sample preparation, injection volume, and matrix effects.

Commercial Availability

2-Methoxy-4,5-dihydro-1H-imidazole-d4 is commercially available from several specialized chemical suppliers. It is typically sold in small quantities for research and development purposes.

Table 1: Commercial Suppliers of **2-Methoxy-4,5-dihydro-1H-imidazole-d4**

Supplier	Product/Catalog Number	Available Quantities
C/D/N Isotopes Inc.	D-6120	50 mg, 100 mg
MedChemExpress	HY-W319671S	Custom
Santa Cruz Biotechnology	sc-214433	Custom
Alsachim	8199-d4	Custom
Toronto Research Chemicals	M292757	Custom

Chemical and Physical Properties

Detailed physical properties such as melting and boiling points are not readily available in the public domain and are typically provided on a lot-specific Certificate of Analysis. However, based on available data, the key properties are summarized below.

Table 2: Chemical and Physical Properties of **2-Methoxy-4,5-dihydro-1H-imidazole-d4**

Property	Value	Source
Chemical Name	2-Methoxy-4,5-dihydro-1H-imidazole-d4	---
CAS Number	402788-68-5	---
Molecular Formula	C ₄ H ₄ D ₄ N ₂ O	---
Molecular Weight	104.14 g/mol	---
Isotopic Purity	≥99 atom % D	[1]
Appearance	Typically a solid or oil	---
Solubility	Soluble in methanol and other organic solvents	General chemical knowledge

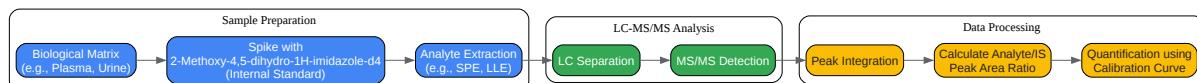
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **2-Methoxy-4,5-dihydro-1H-imidazole-d4** are not currently available in the public literature. However, the general synthesis of 2-imidazolines is well-established and typically involves the condensation of a 1,2-diamine with a nitrile or ester. For the deuterated analog, a plausible synthetic route would involve the use of deuterated ethylenediamine.

Similarly, specific, validated LC-MS/MS or GC-MS/MS methods detailing the use of **2-Methoxy-4,5-dihydro-1H-imidazole-d4** as an internal standard are often proprietary and developed in-house by analytical laboratories. However, a general workflow for its application is presented below.

General Workflow for Use as an Internal Standard in LC-MS/MS

The following diagram illustrates a typical workflow for the use of a deuterated internal standard in a quantitative LC-MS/MS analysis.



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Figure 1. General workflow for using a deuterated internal standard in LC-MS/MS.

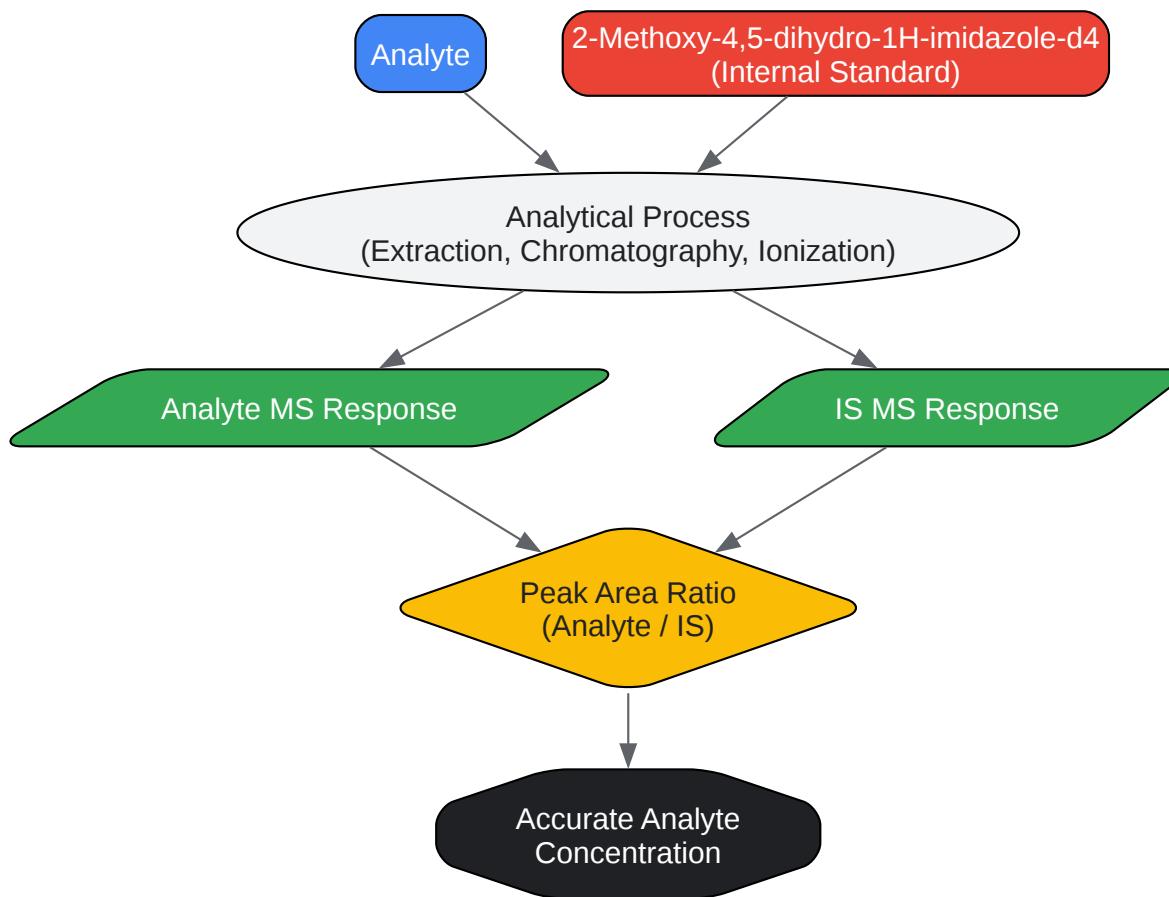
Methodology:

- Preparation of Stock Solutions: Prepare a stock solution of **2-Methoxy-4,5-dihydro-1H-imidazole-d4** in a suitable organic solvent (e.g., methanol) at a known concentration (e.g., 1 mg/mL).
- Preparation of Working Internal Standard Solution: Dilute the stock solution to a working concentration that is appropriate for the expected concentration range of the analyte in the samples.
- Sample Spiking: Add a precise volume of the working internal standard solution to all samples, calibration standards, and quality control samples at the beginning of the sample preparation process.
- Sample Preparation: Perform the necessary sample clean-up and analyte extraction procedure (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction).
- LC-MS/MS Analysis: Analyze the prepared samples using a validated LC-MS/MS method. The method should be optimized to achieve good chromatographic separation of the analyte and internal standard from matrix components and to monitor specific precursor-to-product ion transitions for both the analyte and the internal standard.
- Data Processing: Integrate the peak areas for both the analyte and the internal standard. Calculate the ratio of the analyte peak area to the internal standard peak area.

- Quantification: Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations. Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

Signaling Pathways and Logical Relationships

The primary role of **2-Methoxy-4,5-dihydro-1H-imidazole-d4** is as an analytical tool, and it is not expected to have any direct biological activity or involvement in signaling pathways. Its utility is based on its chemical similarity to the non-deuterated analog, which allows it to trace the analyte through the analytical process. The logical relationship in its application is based on the principle of isotope dilution mass spectrometry.



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Figure 2. Logical relationship in isotope dilution mass spectrometry.

Conclusion

2-Methoxy-4,5-dihydro-1H-imidazole-d4 is a valuable tool for researchers and scientists in the field of drug development and other areas requiring highly accurate quantitative analysis. Its commercial availability and high isotopic purity make it a reliable internal standard for correcting analytical variability. While specific, detailed experimental protocols are not widely published, the general principles and workflows outlined in this guide provide a solid foundation for its successful implementation in sensitive and robust analytical methodologies. For lot-specific quantitative data, users should refer to the Certificate of Analysis provided by the supplier.

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References

- 1. cdn isotopes.com [cdn isotopes.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Methoxy-4,5-dihydro-1H-imidazole-d4]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b561811#2-methoxy-4-5-dihydro-1h-imidazole-d4-commercial-availability>

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